

# Essential Safety and Logistical Information for Handling DMJ-I-228

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## Compound of Interest

Compound Name: DMJ-I-228

Cat. No.: B14758183

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For researchers, scientists, and drug development professionals working with **DMJ-I-228**, a CD4-mimetic compound that inhibits HIV-1 entry, adherence to strict safety and handling protocols is paramount.<sup>[1][2][3]</sup> This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

## Summary of Quantitative Data

The following table summarizes the known quantitative and physicochemical properties of **DMJ-I-228**.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>19</sub> ClFN <sub>5</sub> O <sub>4</sub>	[4]
Molecular Weight	435.84 g/mol	[4]
CAS Number	1374035-59-2	[4]
Appearance	Solid	[4]
Purity	>98% (HPLC)	[4]
Solubility	10 mM in DMSO	[4]
IC <sub>50</sub> (HIV-1 JR-FL)	86.9 µM	[5]
IC <sub>50</sub> (HIV-1 YU2)	46.7 µM	[5]

## Personal Protective Equipment (PPE) and Safety Precautions

When handling **DMJ-I-228**, it is crucial to use appropriate personal protective equipment and follow safety best practices to minimize exposure and risk.

### Hazard Identification and Precautionary Statements

**DMJ-I-228** is associated with the following hazard statements:

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The following precautionary statements should be strictly followed:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

### Recommended Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles with side shields.
- Hand Protection: Wear protective gloves. The specific glove material should be chosen based on the solvent being used to dissolve **DMJ-I-228**. For DMSO, appropriate glove types would include nitrile or neoprene.
- Skin and Body Protection: Wear an impervious laboratory coat.

- Respiratory Protection: If working with the solid powder or creating aerosols, use a suitable respirator.

An eyewash station and safety shower should be readily accessible in the laboratory where **DMJ-I-228** is handled.

## Operational Plans: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **DMJ-I-228** and ensuring laboratory safety.

### Storage:

- Solid Powder: Store at -20°C for up to 12 months or at 4°C for up to 6 months.[\[4\]](#)
- In Solvent: Store in a tightly sealed container at -80°C for up to 6 months or at -20°C for up to 6 months.[\[4\]](#)

### Handling:

- For in vivo studies, freshly prepared formulations are recommended for optimal results.[\[6\]](#)
- When preparing solutions, use appropriate solvents such as DMSO.[\[4\]](#)
- Avoid inhalation of dust and contact with skin and eyes.

## Disposal Plan

Dispose of **DMJ-I-228** and any contaminated materials in accordance with local, state, and federal regulations. A general disposal procedure is as follows:

- Collect Waste: Collect all waste materials, including unused **DMJ-I-228**, contaminated PPE, and any materials used for spill cleanup, in a designated and clearly labeled hazardous waste container.
- Arrange for Disposal: Contact your institution's environmental health and safety (EHS) office to arrange for the proper disposal of the chemical waste.[\[7\]](#) Adhered or collected material should be promptly disposed of.[\[7\]](#)

## Experimental Protocols

The following is a general protocol for an in vitro HIV-1 infection assay using **DMJ-I-228**, based on published research.[\[5\]](#)[\[8\]](#)

### Preparation of DMJ-I-228 Stock Solution:

- Dissolve solid **DMJ-I-228** in dimethyl sulfoxide (DMSO) to create a stock concentration of 10 to 20 mM.[\[8\]](#)
- Aliquot the stock solution and store at -20°C.[\[8\]](#)
- On the day of the experiment, dilute the stock solution to 1 mM in serum-free Dulbecco's modified Eagle medium (DMEM).[\[8\]](#)

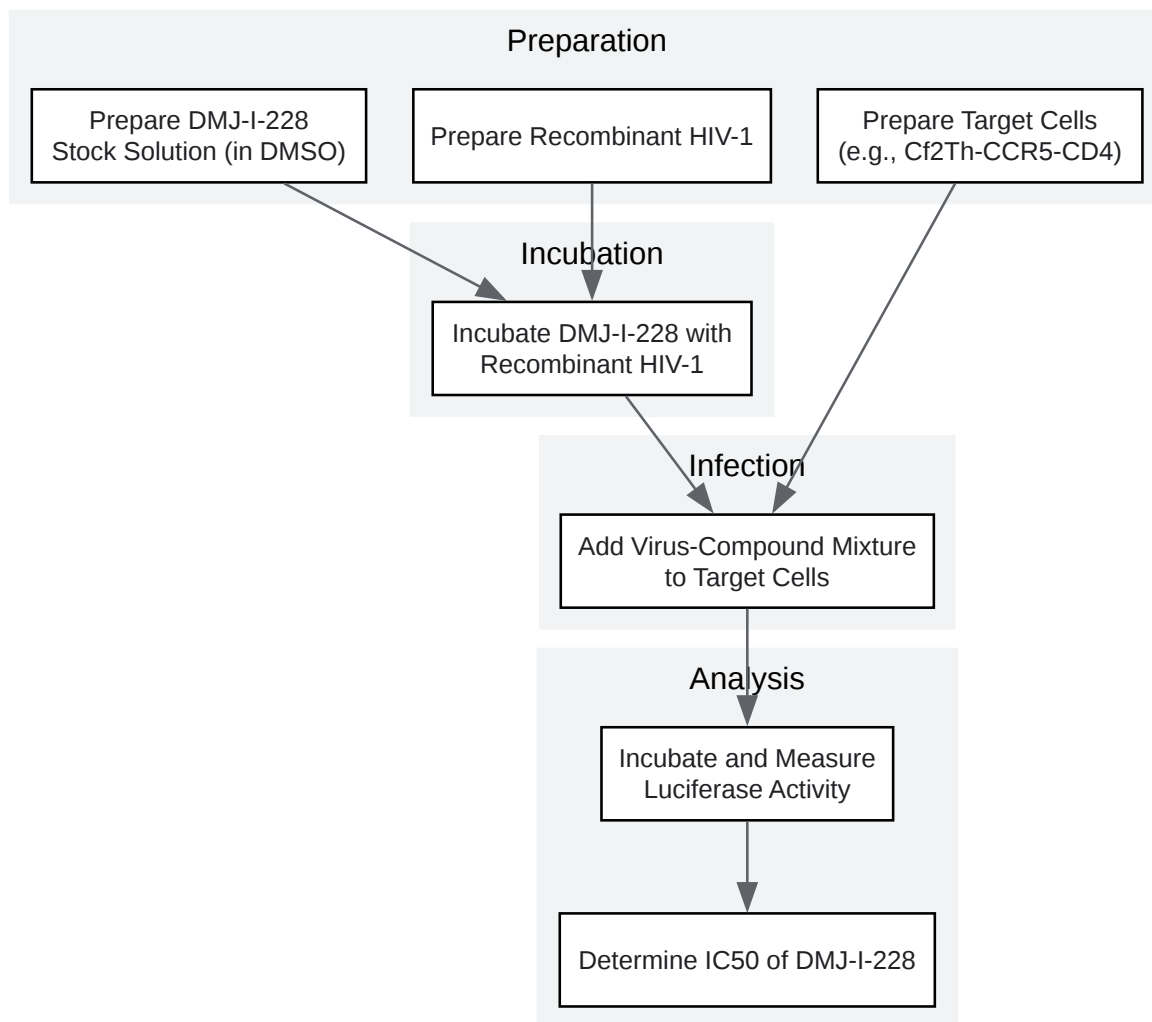
### HIV-1 Infection Assay:

- Seed Cf2Th-CCR5-CD4 target cells at a density of  $6 \times 10^3$  cells/well in 96-well luminometer-compatible tissue culture plates 24 hours before infection.[\[8\]](#)
- On the day of infection, incubate varying concentrations of **DMJ-I-228** (0 to 100  $\mu$ M) with recombinant HIV-1 viruses (10,000 RT units) at 37°C for 30 minutes.[\[8\]](#)
- Add the virus-compound mixture to the target cells.
- After an appropriate incubation period, measure the luciferase activity in the target cells to determine the level of infection. The percentage of infection is calculated relative to the level of infection observed in the absence of the compound.

## Mechanism of Action and Experimental Workflow

**DMJ-I-228** functions as a CD4-mimetic, inhibiting HIV-1 entry into host cells.[\[1\]](#)[\[2\]](#)[\[3\]](#) It achieves this by binding to the HIV-1 envelope glycoprotein gp120 within the conserved Phe 43 cavity, which is located near the CD4-binding site.[\[1\]](#)[\[2\]](#) This binding blocks the interaction between gp120 and the host cell's CD4 receptor, a critical first step in the viral entry process.[\[1\]](#)[\[2\]](#)

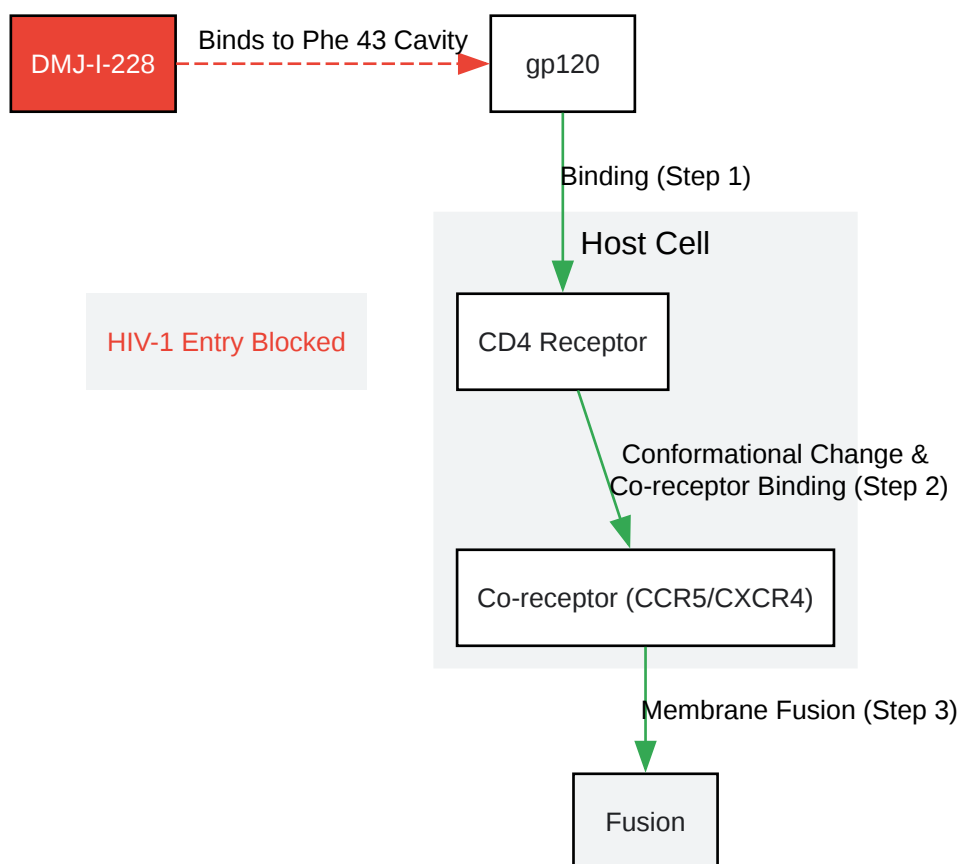
The following diagram illustrates the workflow for assessing the inhibitory effect of **DMJ-I-228** on HIV-1 entry.



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Caption: Workflow for HIV-1 Inhibition Assay with **DMJ-I-228**.

The following diagram illustrates the mechanism of HIV-1 entry and its inhibition by **DMJ-I-228**.



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Caption: Mechanism of HIV-1 Entry Inhibition by **DMJ-I-228**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. DMJ-I-228 |CAS:1374035-59-2 Probechem Biochemicals [probechem.com]

- 5. CD4-Mimetic Small Molecules Sensitize Human Immunodeficiency Virus to Vaccine-Elicited Antibodies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. DMJ-I-228 | inhibitor of HIV-1 | CAS# 1374035-59-2 | InvivoChem [invivochem.com]
- 7. targetmol.com [targetmol.com]
- 8. journals.asm.org [journals.asm.org]
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